

# A Technical Guide to Bromo-PEG6-alcohol: Solubility and Stability

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## Compound of Interest

Compound Name: *Bromo-PEG6-alcohol*

Cat. No.: *B1667896*

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This in-depth technical guide provides a comprehensive overview of the solubility and stability of **Bromo-PEG6-alcohol**, a versatile bifunctional linker crucial for researchers, scientists, and professionals in drug development, particularly in the field of Proteolysis Targeting Chimeras (PROTACs).

## Introduction

**Bromo-PEG6-alcohol**, with the chemical formula  $C_{12}H_{25}BrO_6$ , is a polyethylene glycol (PEG) derivative featuring a terminal bromide group and a hydroxyl group.<sup>[1]</sup> The hexaethylene glycol spacer enhances the molecule's hydrophilicity, which in turn increases its solubility in aqueous media.<sup>[1][2][3][4]</sup> The bromide serves as an excellent leaving group for nucleophilic substitution reactions, while the hydroxyl group allows for further chemical modifications, making it a valuable component in the synthesis of complex molecules like PROTACs.

## Physicochemical Properties

A summary of the key physicochemical properties of **Bromo-PEG6-alcohol** is presented below.

Property	Value	Reference
Molecular Formula	C12H25BrO6	
Molecular Weight	345.23 g/mol	
Appearance	Liquid	
Purity	>95% to 98%	
Boiling Point	404.9 ± 40.0 °C at 760 mmHg	
Density	1.282 ± 0.06 g/cm <sup>3</sup>	
pKa	14.36 ± 0.10 (Predicted)	

## Solubility Data

**Bromo-PEG6-alcohol** exhibits solubility in a range of common laboratory solvents. The hydrophilic nature of the PEG chain significantly contributes to its solubility in aqueous solutions. The available data on its solubility is qualitative and summarized in the table below.

Solvent	Solubility	Reference
Water	Soluble	
Dichloromethane (DCM)	Soluble	
Dimethyl sulfoxide (DMSO)	Soluble	

Note: Quantitative solubility data (e.g., in mg/mL or molarity) is not readily available in the public domain. It is recommended to determine the solubility for specific applications empirically.

## Stability Data

The stability of **Bromo-PEG6-alcohol** is critical for its storage and handling. The compound is generally stable under recommended storage conditions.

## Storage Stability

Proper storage is essential to maintain the integrity of **Bromo-PEG6-alcohol**. The following table summarizes the recommended storage conditions.

Condition	Duration	Temperature	Reference
Short Term	Days to Weeks	0 - 4 °C or 2 - 8°C	
Long Term	Months to Years	-20 °C	
In Solvent (DMSO)	1 Month	-20 °C	
In Solvent (DMSO)	6 Months	-80 °C	

MedKoo Biosciences suggests a shelf life of over three years if stored properly. The compound is considered stable for several weeks under ambient shipping conditions.

## Chemical Stability

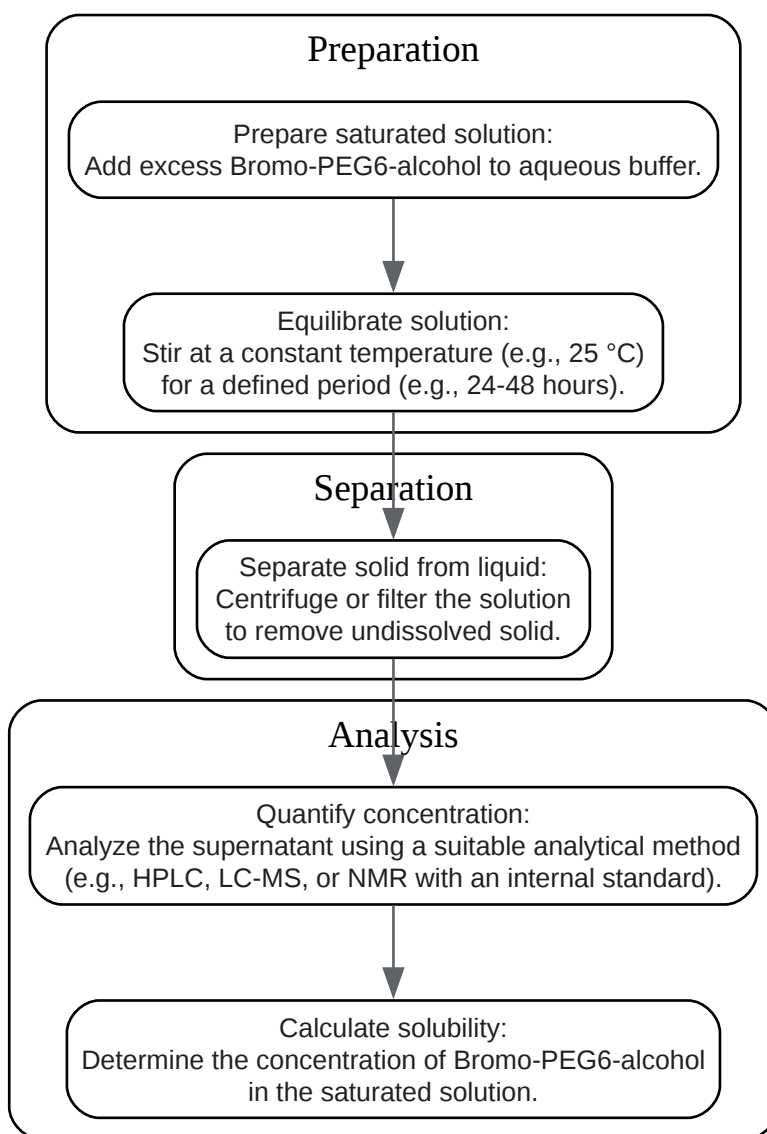
The primary reactive sites of **Bromo-PEG6-alcohol** are the bromide and hydroxyl groups. The carbon-bromine bond can be susceptible to nucleophilic substitution and hydrolysis. While specific data on the hydrolysis rate of **Bromo-PEG6-alcohol** is not available, bromoalkanes can undergo slow hydrolysis in aqueous environments. The stability of the compound in solution will be dependent on the solvent, pH, and temperature.

## Experimental Protocols

Detailed experimental protocols for determining the precise solubility and stability of **Bromo-PEG6-alcohol** are crucial for its effective use. The following sections provide generalized methodologies based on standard laboratory practices.

### Protocol for Determining Aqueous Solubility

This protocol outlines a method for determining the equilibrium solubility of **Bromo-PEG6-alcohol** in an aqueous buffer.

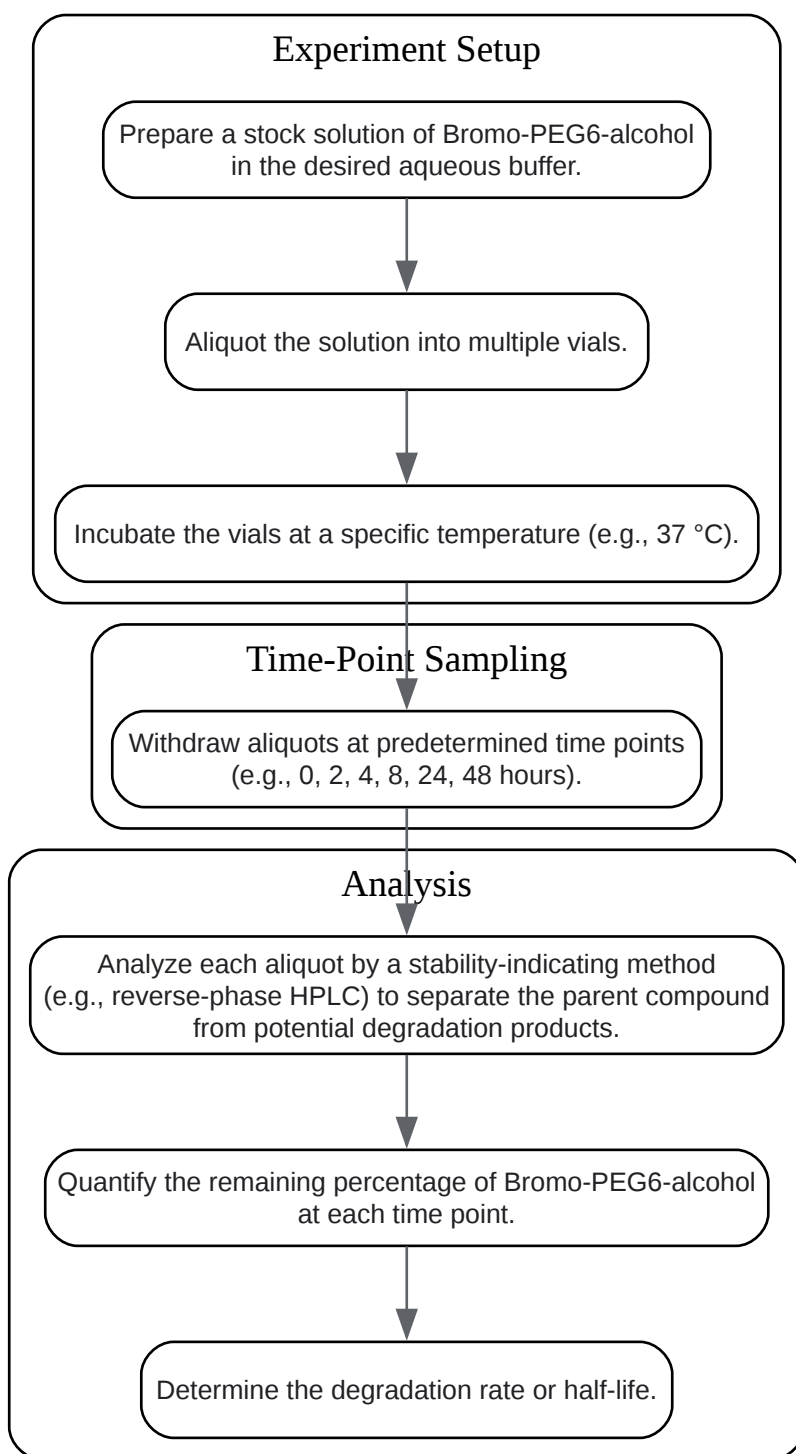


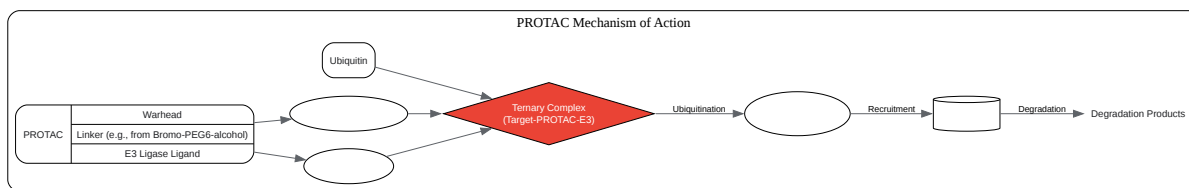
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Caption: Workflow for determining the aqueous solubility of **Bromo-PEG6-alcohol**.

## Protocol for Assessing Stability in Aqueous Solution

This protocol describes a method to evaluate the hydrolytic stability of **Bromo-PEG6-alcohol** over time.





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